

An In-Depth Technical Guide to the Spectroscopic Analysis of Flumethasone Acetate

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Compound of Interest

Compound Name: *Flumethasone Acetate*

Cat. No.: *B1672882*

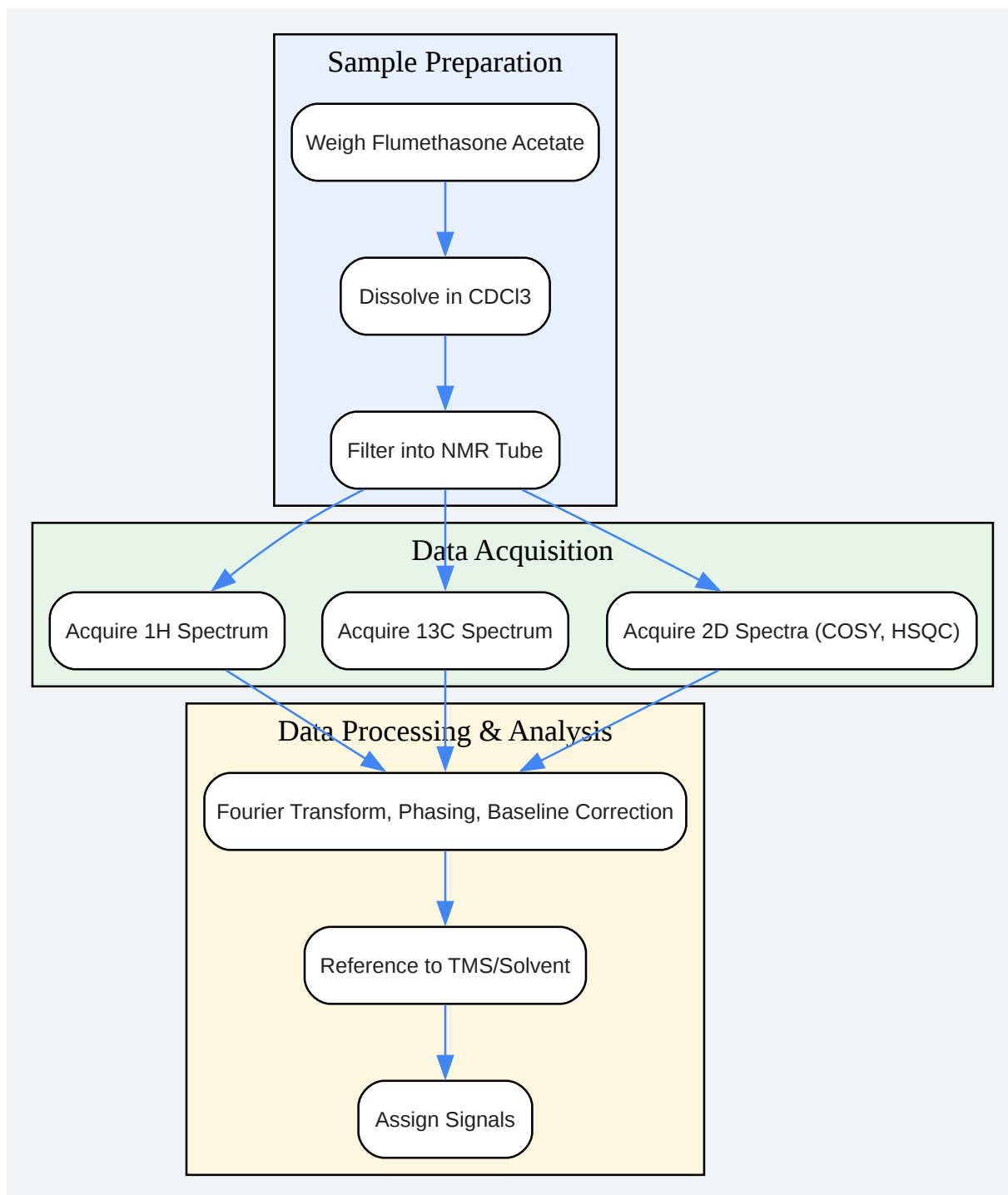
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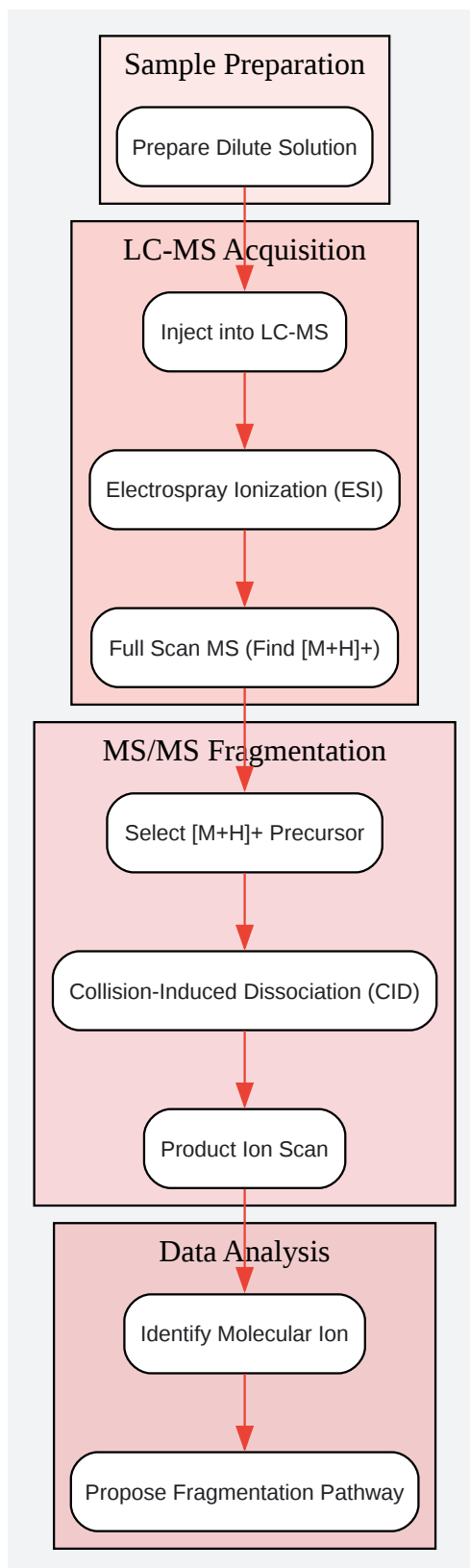
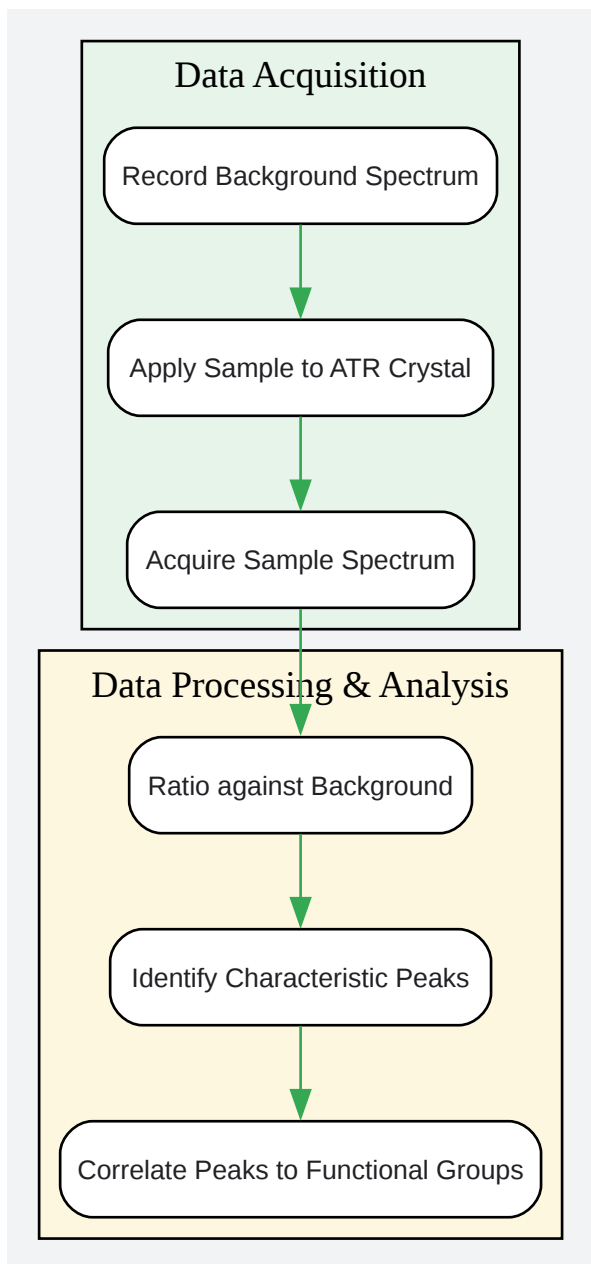
Introduction

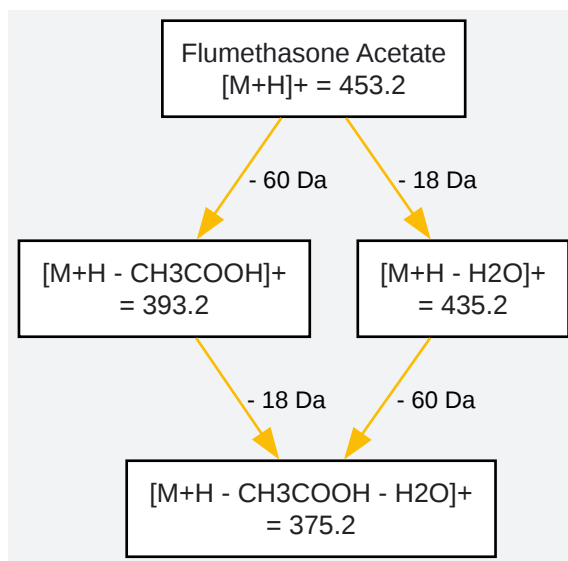
Flumethasone Acetate is a mid-potency synthetic corticosteroid belonging to the glucocorticoid class of steroid hormones. Chemically designated as [2-[(6S,8S,9R,10S,11S,13S,14S,16R,17R)-6,9-difluoro-11,17-dihydroxy-10,13,16-trimethyl-3-oxo-6,7,8,11,12,14,15,16-octahydrocyclopenta[a]phenanthren-17-yl]-2-oxoethyl] acetate, it is utilized in topical preparations for its anti-inflammatory and vasoconstrictive properties.^{[1][2]} A comprehensive understanding of its molecular structure is paramount for drug development, quality control, and regulatory compliance. This technical guide provides an in-depth exploration of the spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—as applied to the structural elucidation and characterization of **Flumethasone Acetate**.

This guide is intended for researchers, scientists, and drug development professionals, offering not just procedural steps but also the underlying scientific rationale for the experimental choices, ensuring a robust and validated approach to the analysis of this important pharmaceutical compound.

Flumethasone Acetate







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References

- 1. Flumethasone Acetate | C₂₄H₃₀F₂O₆ | CID 11155198 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Flumethasone Acetate | CAS 2823-42-9 | LGC Standards [lgcstandards.com]
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